

# Personal protective equipment for handling (22R)-Budesonide

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## Compound of Interest

Compound Name: (22R)-Budesonide

Cat. No.: B15613620

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## Essential Safety and Handling Guide for (22R)-Budesonide

This guide provides crucial safety and logistical information for laboratory professionals, including researchers, scientists, and drug development experts, who handle **(22R)-Budesonide**. Adherence to these procedural steps is vital for ensuring personal safety and minimizing environmental contamination. **(22R)-Budesonide** is the active epimer of Budesonide, a potent non-halogenated glucocorticoid, and requires careful handling due to its pharmacological activity and potential hazards.<sup>[1][2]</sup>

## Quantitative Exposure Limits

Understanding and adhering to established occupational exposure limits (OELs) is a critical first step in risk assessment and control.

Parameter	Value	Source
Occupational Exposure Limit (OEL)	11 µg/day	<sup>[3][4]</sup>
Long-Term Exposure Limit (8-hr TWA)	0.01 mg/m <sup>3</sup>	<sup>[5]</sup>

Note: TWA (Time-Weighted Average) is the average exposure over an 8-hour workday.

## Operational Plan: Handling Procedures

A systematic approach to handling **(22R)-Budesonide** is essential to minimize exposure. This involves a combination of engineering controls, personal protective equipment, and strict hygiene protocols.

### Engineering Controls

- **Ventilation:** All handling of powdered **(22R)-Budesonide** that may generate dust must be conducted in a certified chemical fume hood or a ventilated balance safety enclosure to maintain exposure levels below the established OELs.[\[6\]](#)
- **Safety Equipment:** Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[\[6\]](#)

### Personal Protective Equipment (PPE)

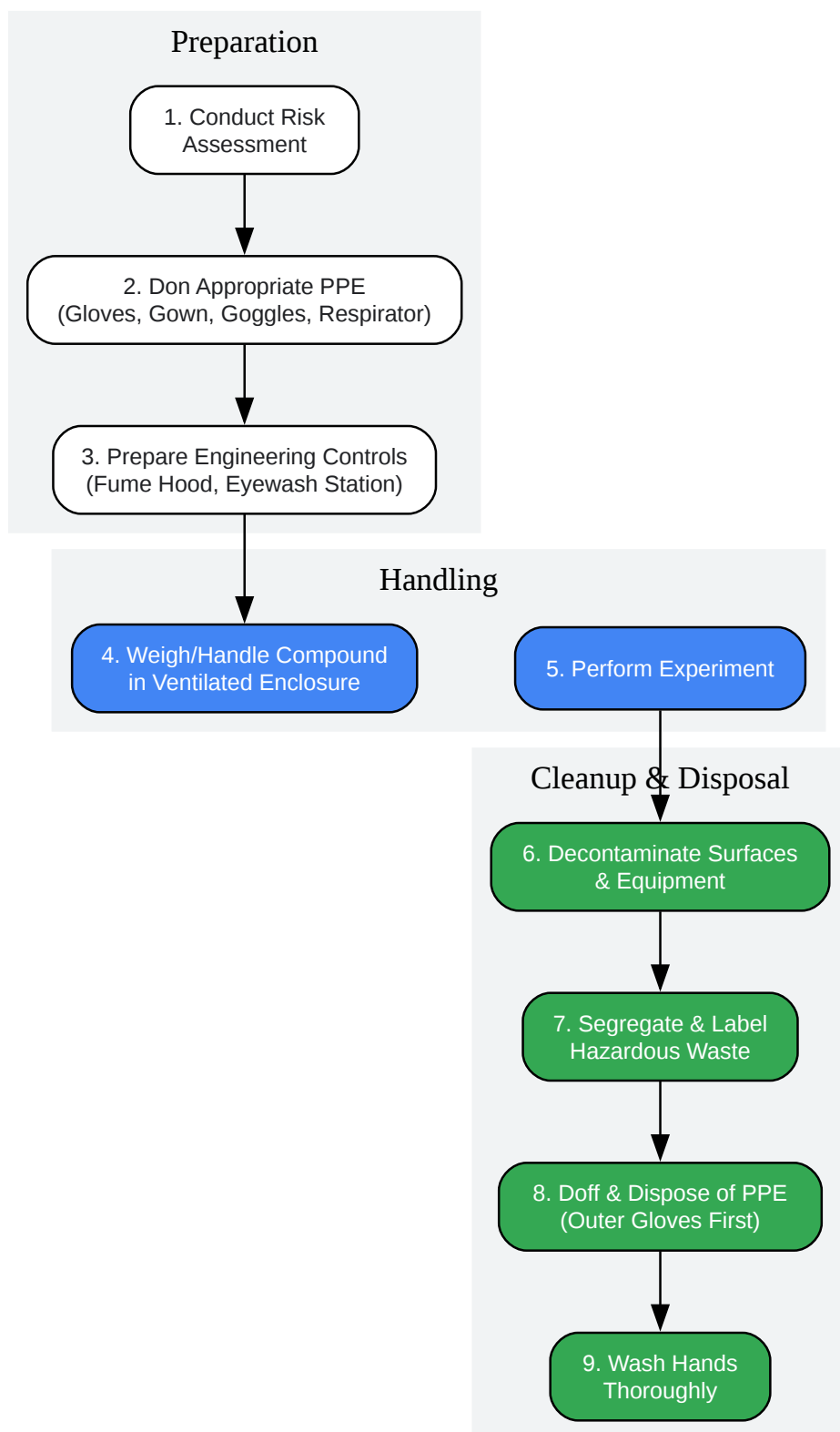
The selection and proper use of PPE form the primary barrier against direct exposure.

- **Hand Protection:** Wear two pairs of chemical-resistant, impervious gloves (e.g., nitrile).[\[5\]](#)[\[7\]](#)  
The outer glove should be removed and disposed of immediately after handling or if contaminated. The inner glove should be removed after work is complete, followed by thorough hand washing.[\[7\]](#)
- **Eye and Face Protection:** Use safety glasses with side shields or chemical safety goggles that comply with OSHA 29 CFR 1910.133 or European Standard EN166 regulations to protect against dust particles.[\[5\]](#)[\[6\]](#)
- **Respiratory Protection:** If the risk assessment indicates a potential for inhalation of dust, a NIOSH/MSHA or European Standard EN 149 approved air-purifying respirator with a P3 filter (for solid and liquid particles) is required.[\[5\]](#)[\[6\]](#) A fit test is necessary to ensure a proper seal.
- **Body Protection:** Wear a disposable, low-permeability lab gown with a solid front, long sleeves, and tight-fitting cuffs.[\[7\]](#) Contaminated clothing should be carefully removed and decontaminated or disposed of as hazardous waste.[\[6\]](#)

### Hygiene Measures

- Wash hands thoroughly with soap and water after handling and before leaving the laboratory.  
[\[5\]](#)[\[6\]](#)
- Do not eat, drink, or smoke in areas where **(22R)-Budesonide** is handled or stored.[\[7\]](#)
- Avoid contact with skin and eyes.[\[5\]](#)[\[8\]](#) Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[\[6\]](#)[\[8\]](#)

## Safe Handling Workflow



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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. mdpi.com [mdpi.com]
- 3. An occupational exposure limit (OEL) approach to protect home healthcare workers exposed to common nebulized drugs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. stacks.cdc.gov [stacks.cdc.gov]
- 5. astrazeneca.com.au [astrazeneca.com.au]
- 6. fishersci.com [fishersci.com]
- 7. eTool : Hospitals - Pharmacy - Personal Protective Equipment (PPE) | Occupational Safety and Health Administration [osha.gov]
- 8. astrazeneca.com.au [astrazeneca.com.au]
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